

Proper Disposal Procedures for Angelicin

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Compound of Interest		
Compound Name:	Angelicone	
Cat. No.:	B15140533	Get Quote

Disclaimer: The following information is based on the assumption that "**Angelicone**" is a typographical error for "Angelicin." No safety or disposal information is publicly available for a substance named "**Angelicone**." Researchers should always consult the specific Safety Data Sheet (SDS) provided with their product before handling or disposing of any chemical.

Angelicin is a chemical compound used in research. Proper handling and disposal are crucial to ensure laboratory safety and environmental protection. This document provides essential safety information and disposal protocols for Angelicin.

Hazard Summary

Angelicin presents several health hazards that must be managed throughout its use and disposal. It is harmful if swallowed, inhaled, or in contact with skin. Additionally, it is suspected of causing cancer and can cause skin, eye, and respiratory irritation.



Hazard Type	Classification	Hazard Statement
Acute Toxicity	Oral, Dermal, Inhalation - Category 4	H302+H312+H332: Harmful if swallowed, in contact with skin or if inhaled.
Skin Irritation	Category 2	H315: Causes skin irritation.
Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Carcinogenicity	Category 2	H351: Suspected of causing cancer.
Respiratory Irritation	STOT SE, Category 3	H335: May cause respiratory irritation.

NFPA Ratings (scale 0-4): Health = 2, Fire = 0, Reactivity = 0

Experimental Protocol: Standard Disposal Procedure for Angelicin

The following protocol outlines the necessary steps for the safe disposal of Angelicin waste. This procedure is designed to minimize exposure to laboratory personnel and prevent environmental contamination.

- 1. Personal Protective Equipment (PPE):
- Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and eye protection (safety glasses or goggles).
- 2. Waste Collection:
- Collect all Angelicin-contaminated materials, including unused product, contaminated lab supplies (e.g., pipette tips, vials), and contaminated PPE, in a designated and clearly labeled hazardous waste container.

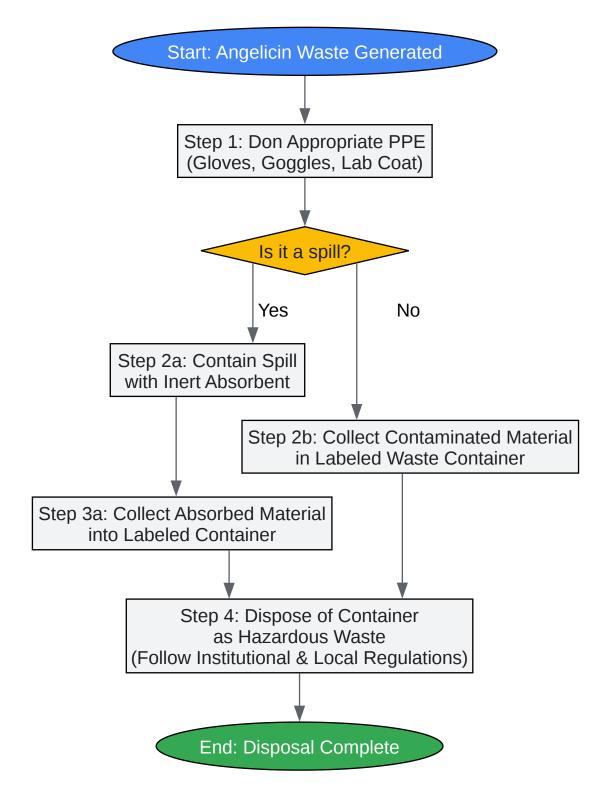


- Ensure the waste container is compatible with the chemical and is kept closed when not in use.
- 3. Spill Management:
- In the event of a spill, contain the spillage using an inert, non-combustible absorbent material (e.g., attapulgite, sand).
- Collect the absorbed material and place it into a suitable, sealed, and labeled container for disposal.[1]
- Wash the spill area with water and absorb the cleaning water with further inert material.
- 4. Disposal:
- Dispose of the contaminated material as hazardous waste in accordance with local, regional, and national regulations.
- Do not allow the substance to enter sewers or surface/ground water.
- 5. First Aid in Case of Exposure:
- · Ingestion: Immediately call a doctor.
- Skin Contact: Immediately wash with water and soap and rinse thoroughly.
- Eye Contact: Rinse the opened eye for several minutes under running water. If symptoms persist, consult a doctor.
- Inhalation: Move the person to fresh air. If irritation of the respiratory ways continues, seek medical advice.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of Angelicin.





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Caption: Workflow for the safe disposal of Angelicin waste.



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References

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- 2. caelo.de [caelo.de]
- To cite this document: BenchChem. [Proper Disposal Procedures for Angelicin].
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